

chemical structure and properties of YQA14

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YQA14: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **YQA14**, a selective dopamine D3 receptor antagonist. The information is intended to support ongoing research and drug development efforts in neuroscience and related fields.

Chemical Structure and Properties

YQA14, with the IUPAC name N-[4-[4-(5-Chloro-2-methylphenyl)-1-piperazinyl]butyl]-2,3-dihydro-2-oxo-5-benzoxazolecarboxamide, is a novel benzoxazolone carboxamide derivative. [1][2] Its chemical and physical properties are summarized in the table below.



Property	Value	Reference
CAS Number	1221408-42-9	[1][2]
Molecular Formula	C23H27CIN4O3	[1][2]
Molecular Weight	442.94 g/mol	[1][2]
Appearance	Tan powder	[2]
Solubility	DMSO: 100 mg/mL	[2]
Purity	≥98% (HPLC)	[2]
Storage Temperature	2-8°C	[2]
SMILES Code	O=C(C1=CC=C(OC(N2)=O)C2 =C1)NCCCCN3CCN(C4=CC(Cl)=CC=C4C)CC3	[1]
InChI Key	VIZDBZXBKIEXRK- UHFFFAOYSA-N	[1]

Pharmacological Properties

YQA14 is a highly potent and selective antagonist of the dopamine D3 receptor.[2] Preclinical studies have highlighted its potential as a pharmacotherapeutic agent for substance use disorders.[3][4]

Receptor Binding Affinity

In vitro radioligand binding assays have demonstrated that **YQA14** exhibits high affinity and selectivity for the human dopamine D3 receptor.[5][6] Notably, **YQA14** has two distinct binding sites on the D3 receptor.[5][7]



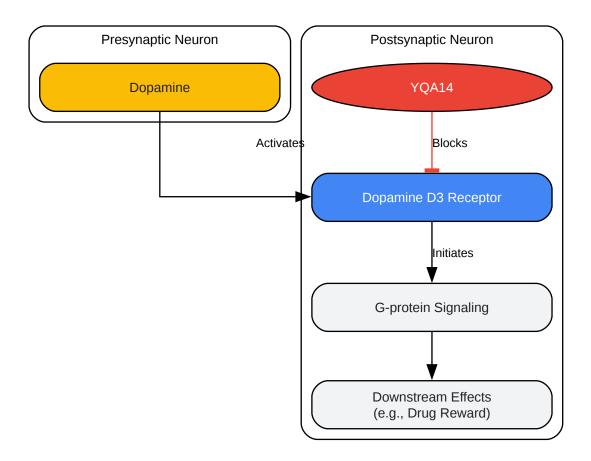
Receptor Subtype	Binding Affinity (Ki)	Selectivity vs. D3 (Low Affinity)	Reference
Dopamine D3 (High Affinity)	0.068 pM (0.68 x 10 ⁻⁴ nM)	-	[2][5][7]
Dopamine D3 (Low Affinity)	2.11 nM	-	[2][5][7]
Dopamine D2	>316.5 nM	>150-fold	[5][6]
Other Dopamine Receptors	-	>1000-fold	[5][6]

Mechanism of Action

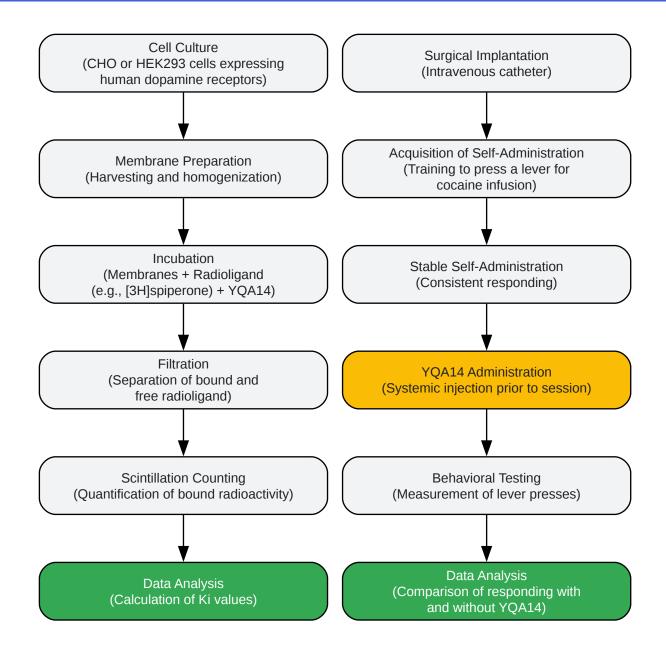
YQA14 functions as a dopamine D3 receptor antagonist.[1][5] The dopamine D3 receptor is implicated in the rewarding and reinforcing effects of drugs of abuse.[3][5] By blocking this receptor, **YQA14** can inhibit the effects of substances like cocaine.[3][5] This mechanism is supported by studies showing that the inhibitory effects of **YQA14** on cocaine self-administration are absent in D3 receptor-knockout mice.[5][6]

The proposed signaling pathway involves the modulation of downstream signaling cascades typically activated by dopamine binding to the D3 receptor.









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